

Synthesis of 5-Chloro-pentanamide Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: 5-Chloro-pentanamide

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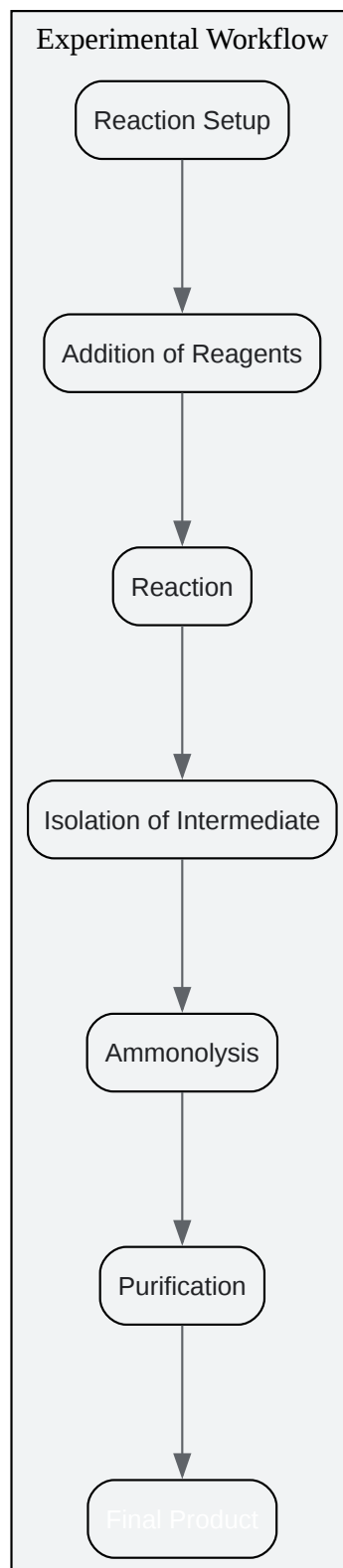
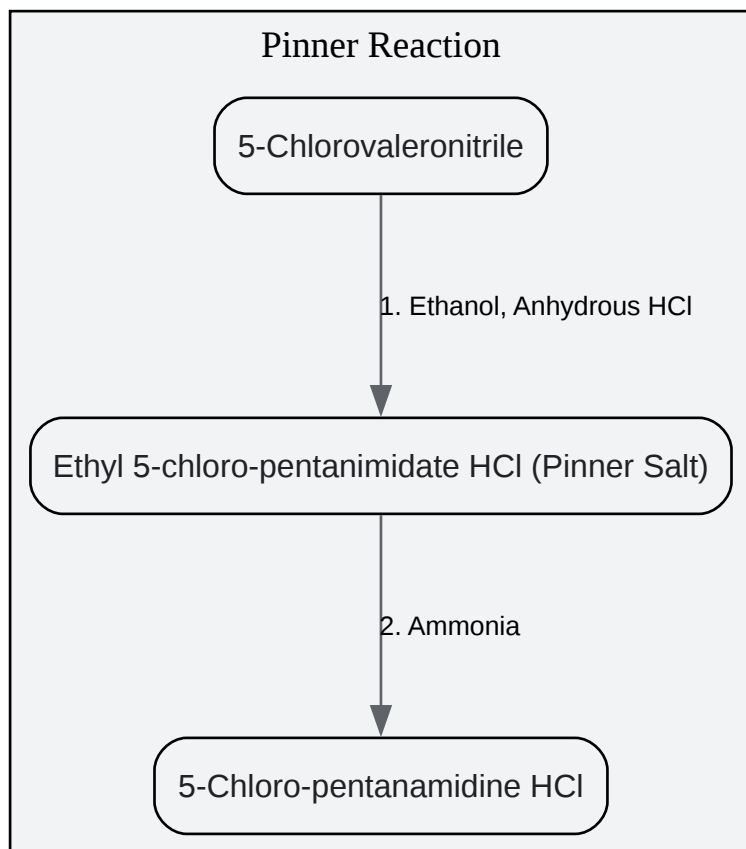
This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the synthesis of **5-Chloro-pentanamide hydrochloride**. The primary synthesis route detailed is the Pinner reaction, a well-established method for the conversion of nitriles to amidines.

Core Synthesis Pathway: The Pinner Reaction

The most common and effective method for the synthesis of **5-Chloro-pentanamide hydrochloride** is the Pinner reaction. This reaction proceeds in two main stages:

- **Formation of the Pinner Salt:** The starting material, 5-chlorovaleronitrile, is reacted with an alcohol (typically ethanol) in the presence of anhydrous hydrogen chloride. This acid-catalyzed reaction forms an imino ester intermediate, known as a Pinner salt (in this case, ethyl 5-chloro-pentanimidate hydrochloride).^{[1][2][3]}
- **Amination to the Amidine:** The Pinner salt is then treated with ammonia to replace the ethoxy group with an amino group, yielding the desired **5-Chloro-pentanamide**, which is then isolated as its hydrochloride salt.^[1]

The overall reaction is illustrated in the following diagram:



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References

- 1. Pinner Reaction | NROChemistry [nrochemistry.com]
- 2. Pinner reaction - Wikipedia [en.wikipedia.org]
- 3. Pinner Reaction [organic-chemistry.org]
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